

An In-depth Technical Guide to the Safety and Handling of Redta

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Compound of Interest

Compound Name: Redta
CAS No.: 62201-26-7
Cat. No.: B1230212

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and drug development. The information provided is synthesized from available data on the primary components of **Redta** and should not be considered a substitute for a formal Material Safety Data Sheet (MSDS) for a specific commercial product. Always refer to the manufacturer's safety data for any specific **Redta** solution.

Introduction

Redta is a solution commonly utilized in endodontic therapy, primarily composed of ethylenediaminetetraacetic acid (EDTA) and a cationic surfactant, most frequently cetyltrimethylammonium bromide (CTAB). This guide provides a comprehensive overview of the known safety, handling, and toxicological data for the principal components of **Redta** to inform its safe use in research and development settings. Due to the limited availability of toxicological data for the specific mixture known as **Redta**, this guide infers the safety profile from its constituents.

Chemical and Physical Properties

The properties of a **Redta** solution will vary depending on the specific concentrations of its components. The primary active ingredients are:

- Ethylenediaminetetraacetic acid (EDTA): A chelating agent that binds divalent and trivalent metal ions.[1][2]
- Cetyltrimethylammonium bromide (CTAB): A quaternary ammonium surfactant with antiseptic properties.[3]

Property	EDTA	Cetyltrimethylammonium Bromide (CTAB)
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₈	C ₁₉ H ₄₂ BrN
Molecular Weight	292.24 g/mol	364.45 g/mol [4]
Appearance	Colorless to white crystalline solid[5]	White powder
Solubility	Sparingly soluble in water	Soluble in water, alcohol, and chloroform

Toxicological Data

The toxicological profile of **Redta** is inferred from the data available for its individual components. The primary hazards are associated with the irritant and toxic properties of CTAB and the chelating effects of EDTA.

Toxicological Endpoint	EDTA	Cetyltrimethylammonium Bromide (CTAB)
Acute Oral Toxicity (LD50)	2.0 - 2.2 g/kg (rat)[6][7]	410 mg/kg (rat)[8][9]
Skin Corrosion/Irritation	Causes skin irritation.[5]	Causes skin irritation.[10][11]
Serious Eye Damage/Irritation	Causes serious eye irritation. [12][13]	Causes serious eye damage. [10][11][14]
Respiratory/Skin Sensitization	Not classified as a sensitizer. [13]	Not classified as a sensitizer. [15]
Germ Cell Mutagenicity	Weakly genotoxic in some laboratory animal studies.[6] [16]	Not classified as mutagenic.[8]
Carcinogenicity	Not classified as carcinogenic. [16]	No components are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[9][10]
Reproductive Toxicity	Oral exposures have been noted to cause reproductive and developmental effects in animals, likely due to zinc deficiency.[6][17]	Not classified as a reproductive toxicant.[15]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[5]	May cause respiratory irritation.[11][14]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.[13]	May cause damage to the gastrointestinal tract through prolonged or repeated exposure if swallowed.[11]

Safety and Handling

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[11\]](#)[\[14\]](#)[\[18\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).[\[14\]](#)[\[18\]](#)
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[5\]](#)[\[18\]](#)
- Respiratory Protection: Use in a well-ventilated area. If dusts or aerosols may be generated, use a NIOSH-approved respirator.[\[5\]](#)

Handling and Storage

- Handling: Avoid contact with skin and eyes. Do not breathe dust or aerosols. Wash hands thoroughly after handling.[\[11\]](#)[\[19\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[\[11\]](#)[\[14\]](#)[\[20\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and wash before reuse. If irritation persists, seek medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[4\]](#)
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms persist, seek medical attention.[\[4\]](#)

Experimental Protocols

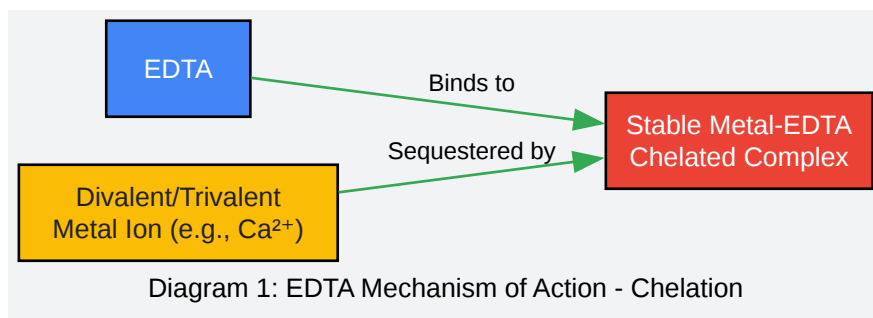
Representative Protocol for In Vitro Cytotoxicity Testing (Dentin Barrier Test)

This protocol is a generalized representation for assessing the cytotoxicity of **Redta** on cell cultures, simulating its use in dental applications.

- Preparation of Dentin Discs:
 - Human dentin discs of varying thicknesses (e.g., 0.5 mm and 1.0 mm) are prepared from extracted, non-carious human teeth.
 - The discs are sterilized (e.g., with ethylene oxide or gamma radiation) and stored in a sterile saline solution.
- Cell Culture:
 - A suitable cell line (e.g., human dental pulp stem cells or L929 fibroblasts) is cultured to confluence in appropriate media.[\[21\]](#)
- Dentin Barrier Device Assembly:
 - The sterile dentin disc is placed in a two-chamber device, separating the upper chamber (for the test material) from the lower chamber (containing the cultured cells).
- Application of **Redta**:
 - A standardized volume of the **Redta** solution is applied to the upper surface of the dentin disc. A negative control (e.g., sterile saline) and a positive control (e.g., a known cytotoxic agent) are also tested in parallel.
- Incubation:
 - The assembled devices are incubated for a clinically relevant time period (e.g., 1 hour to 24 hours) at 37°C in a humidified 5% CO₂ atmosphere.
- Cytotoxicity Assessment:
 - After incubation, the cell viability in the lower chamber is assessed using a standard assay, such as the MTT assay, which measures mitochondrial activity.
 - Cell morphology can also be observed and documented using microscopy.
- Data Analysis:

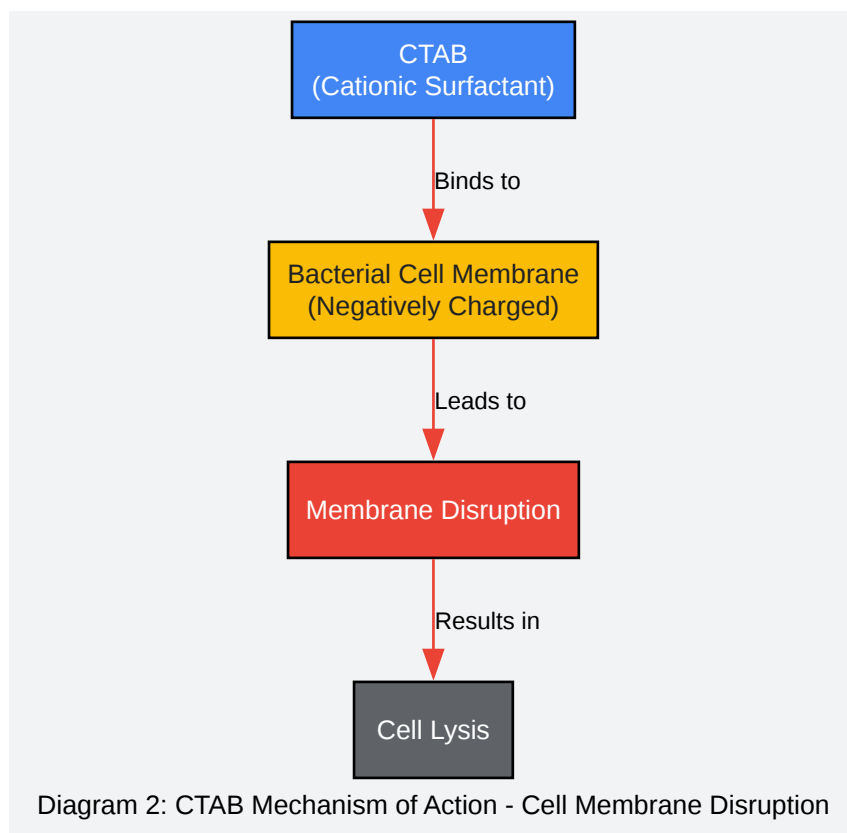
- The viability of cells exposed to **Redta** is compared to the negative and positive controls. The results are typically expressed as a percentage of the negative control.

Diagrams



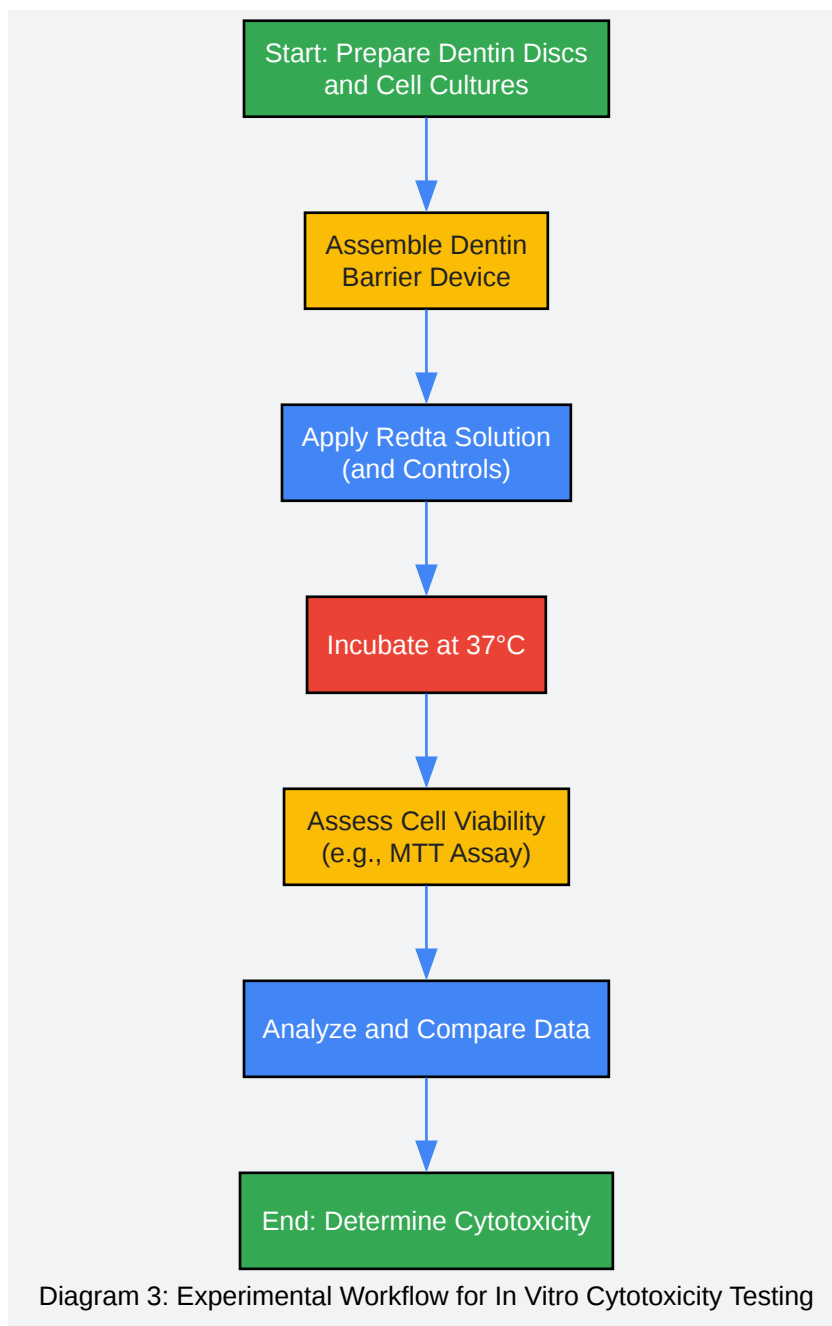
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Caption: Diagram 1: EDTA's chelation mechanism.



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Caption: Diagram 2: CTAB's disruption of cell membranes.



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Caption: Diagram 3: Workflow for cytotoxicity testing.

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